

Reducing the faint odor of I-Menthyl lactate in sensitive applications

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Compound of Interest

Compound Name: *I-Menthyl lactate*

Cat. No.: *B1212839*

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Technical Support Center: I-Menthyl Lactate

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address the faint odor associated with **I-Menthyl lactate** in sensitive applications.

Frequently Asked Questions (FAQs)

Q1: What is the typical odor profile of **I-Menthyl lactate**?

A1: **I-Menthyl lactate** is characterized by a faint, mild, and fresh minty odor.[1][2][3] Some evaluations also describe subtle notes that are slightly grassy, or reminiscent of tobacco and chamomile.[4][5][6] It is significantly less intense than the odor of its precursor, I-menthol.[7]

Q2: What is the source of the faint odor in **I-Menthyl lactate**?

A2: The faint odor is an inherent characteristic of the **I-Menthyl lactate** molecule itself. However, the perceived intensity can be influenced by the purity of the material. Commercial grades may contain trace amounts of starting materials, primarily I-menthol, which is volatile and has a strong minty odor.[8][9] Other potential sources include byproducts from the synthesis process, such as higher lactoyl esters of menthyl lactate.[8][10][11]

Q3: Why is it critical to reduce this faint odor in certain applications?

A3: In sensitive applications such as high-end cosmetics, pharmaceuticals, or "fragrance-free" product lines, even a faint characteristic odor can be undesirable. Reducing the odor is crucial to maintain the intended scent profile of the final formulation or to achieve true odor neutrality.
[4][7]

Q4: Is **I-Menthyl lactate** chemically stable in typical formulations?

A4: Yes, **I-Menthyl lactate** is generally stable under normal storage and use conditions.[5] It maintains its stability within a pH range of 4 to 8, making it suitable for a wide variety of cosmetic and pharmaceutical formulations.[1][7] Instability outside this pH range could potentially lead to degradation and the development of off-odors.

Troubleshooting Guide

Q1: The **I-Menthyl lactate** in my formulation has a stronger minty odor than anticipated. What is the likely cause and solution?

A1: A stronger-than-expected minty odor is typically linked to the purity of the **I-Menthyl lactate** used.

- Possible Cause: The grade of **I-Menthyl lactate** may contain residual l-menthol from the synthesis process.[8] L-menthol is highly volatile and possesses a much stronger odor profile than **I-Menthyl lactate**.
- Troubleshooting Steps:
 - Verify Purity: Contact your supplier for a certificate of analysis (CoA) to confirm the purity and check for levels of residual reactants like menthol. Commercial grades can have purities of $\geq 97\%$. [12]
 - Source Higher Purity Grade: Procure a higher purity grade of **I-Menthyl lactate** with lower specified limits for volatile impurities.
 - Purification: If sourcing a higher grade is not feasible, consider implementing a purification step, such as recrystallization, to remove volatile impurities.

Q2: How can I eliminate the inherent faint odor of **I-Menthyl lactate** for a completely "fragrance-free" product?

A2: To eliminate the residual inherent odor for highly sensitive applications, molecular encapsulation or adsorption methods are recommended.

- Possible Cause: The intrinsic, albeit faint, odor of the **I-Menthyl lactate** molecule itself is detectable.
- Troubleshooting Steps:
 - Odor Encapsulation with Cyclodextrins: Incorporate a water-soluble, uncomplexed cyclodextrin (e.g., hydroxypropyl-beta-cyclodextrin) into the aqueous phase of your formulation. Cyclodextrins can encapsulate the **I-Menthyl lactate** molecules, effectively trapping the volatile odor compounds and reducing their release into the headspace.[\[13\]](#)
[\[14\]](#)[\[15\]](#)
 - Adsorption: Introduce a high-purity adsorbent material, such as activated carbon or silica, into the formulation process. This is more suitable for processing steps where the adsorbent can be subsequently filtered out.

Q3: I've observed that the odor in my formulation containing **I-Menthyl lactate** changes or intensifies over time. What could be causing this?

A3: While **I-Menthyl lactate** is generally stable, a change in odor over time suggests a potential chemical interaction or degradation within your specific formulation.

- Possible Cause:
 - The formulation's pH may have shifted to outside the stable 4-8 range, leading to hydrolysis or other degradation pathways.[\[16\]](#)
 - An interaction with another reactive ingredient in the formulation may be occurring.
- Troubleshooting Steps:

- Monitor pH: Conduct a stability study and monitor the pH of the formulation over time. If a shift is observed, the buffering capacity of the system may need to be adjusted.
- Assess Ingredient Compatibility: Systematically evaluate the compatibility of **I-Menthyl lactate** with each individual ingredient in the formulation to identify any potential adverse reactions.

Data Presentation

Table 1: Physicochemical Properties of **I-Menthyl Lactate**

Property	Value
CAS Number	61597-98-6 / 59259-38-0[4][17]
Molecular Formula	C ₁₃ H ₂₄ O ₃ [4]
Molecular Weight	228.33 g/mol [4][5]
Appearance	White crystalline powder or fused solid[1][3][4]
Odor Profile	Faint, mild, cool, minty; may have slight grassy/tobacco notes[2][4][5]
Solubility	Slightly soluble in water; soluble in ethanol, oils, and glycols[4][7][17]
pH Stability	Stable in a pH range of 4-8[1][7]

Table 2: Recommended Application Levels of **I-Menthyl Lactate**

Application	Recommended Concentration (mg/kg or %)
Beverages	1 - 20 mg/kg[4]
Chewing Gum	500 - 2000 mg/kg[4]
Confectionery	15 - 500 mg/kg[4]
Toothpaste / Mouthwash	10 - 1000 mg/kg[4]
Creams / Lotions	0.1% - 3%[7]

Experimental Protocols

Protocol 1: Purification of **I-Menthyl Lactate** by Recrystallization

This protocol describes a general method for purifying **I-Menthyl lactate** to reduce odor-causing impurities like residual l-menthol.

- **Solvent Selection:** Based on solubility data, a suitable solvent system is ethanol and water. **I-Menthyl lactate** is soluble in ethanol and only slightly soluble in water.[4][7]
- **Dissolution:** Gently warm the minimum required amount of ethanol to 40-50°C. Add the **I-Menthyl lactate** powder to the warm ethanol and stir until it is completely dissolved.
- **Precipitation:** Slowly add deionized water (the anti-solvent) dropwise to the stirred ethanol solution at room temperature. Continue adding water until a persistent cloudiness (incipient precipitation) is observed.
- **Crystallization:** Cover the container and allow it to cool slowly to room temperature, then transfer it to a 4°C refrigerator for several hours to maximize crystal formation.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals on the filter with a small amount of ice-cold deionized water to remove any remaining soluble impurities.

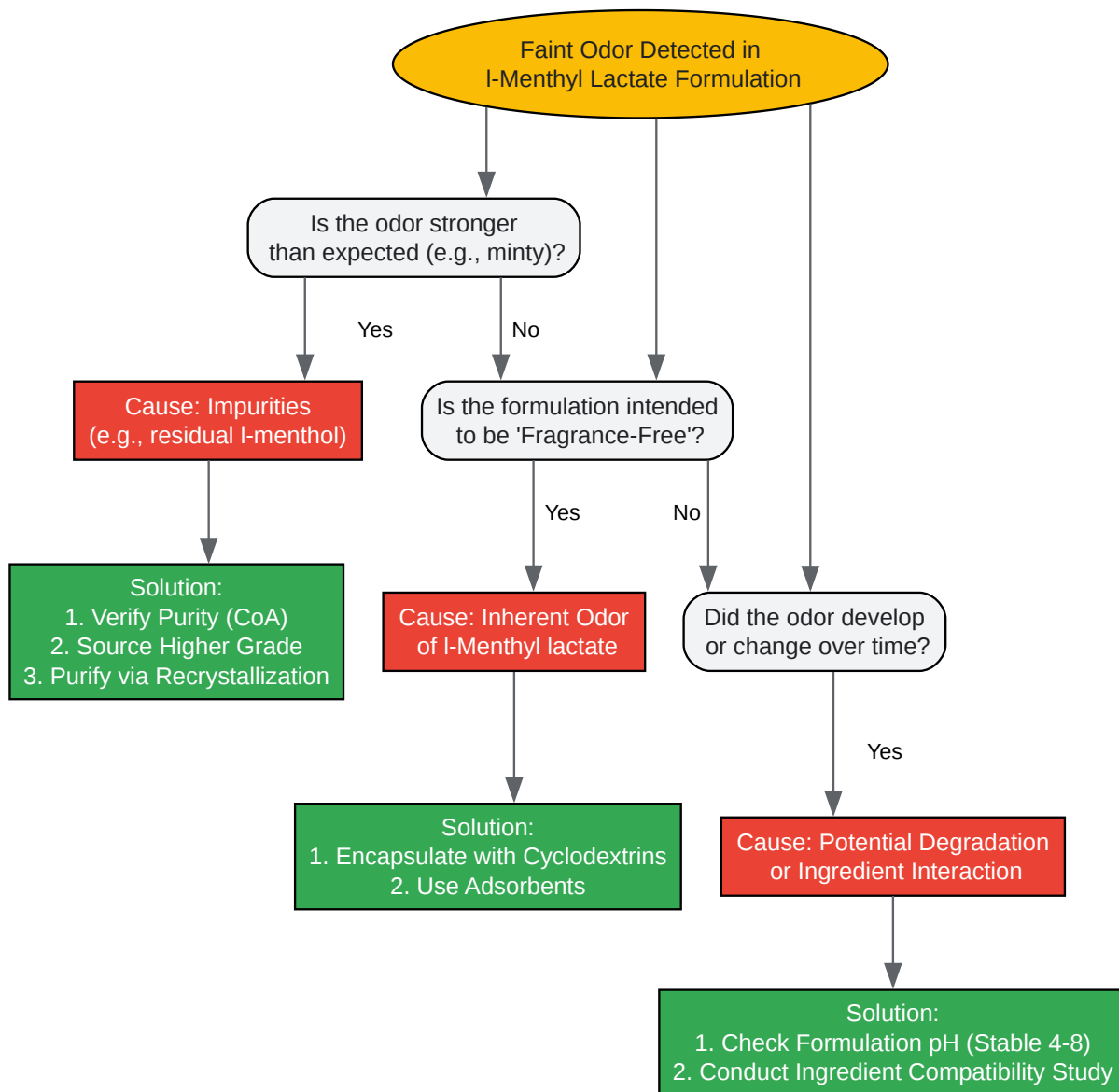
- **Drying:** Dry the purified crystals under a vacuum at a low temperature (e.g., 30-35°C) until a constant weight is achieved. The resulting crystals should have a reduced odor profile.

Protocol 2: Odor Reduction in an Aqueous Formulation via Cyclodextrin Encapsulation

This protocol details the steps for incorporating cyclodextrins to mask the inherent odor of **I-Menthyl lactate**.

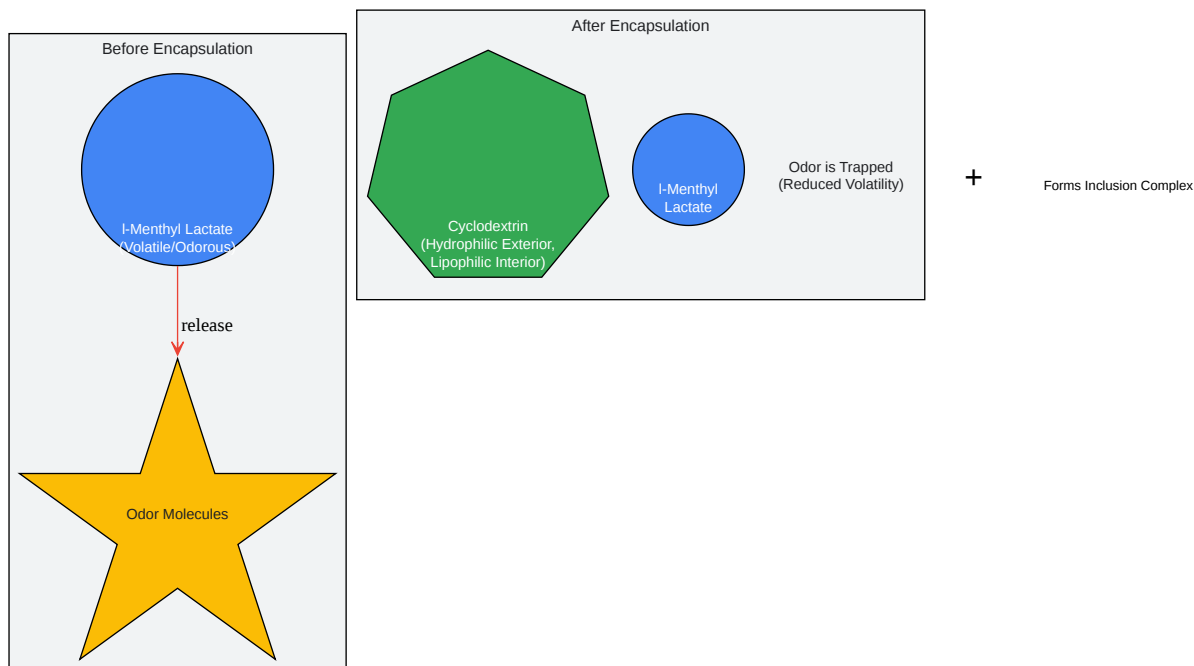
- **Cyclodextrin Selection:** Choose a highly water-soluble cyclodextrin derivative, such as Hydroxypropyl- β -cyclodextrin (HP- β -CD), for optimal performance.
- **Preparation of Cyclodextrin Solution:** Prepare the aqueous phase of your formulation. While stirring, slowly add the selected cyclodextrin powder to the water until fully dissolved. A typical starting concentration for the cyclodextrin is 1-5% w/w.
- **Preparation of I-Menthyl Lactate Premix:** As **I-Menthyl lactate** has low water solubility, pre-dissolve it in a suitable co-solvent (e.g., propylene glycol or ethanol) that is compatible with the final formulation. A typical usage level is 0.1-2.0%.[\[17\]](#)
- **Complexation:** Slowly add the **I-Menthyl lactate** premix to the stirring cyclodextrin solution.
- **Equilibration:** Continue to stir the mixture at room temperature for at least 60 minutes to allow for the formation of the inclusion complex between the **I-Menthyl lactate** and the cyclodextrin molecules.
- **Formulation Completion:** Proceed with adding the remaining ingredients of your formulation to this aqueous phase. The encapsulated **I-Menthyl lactate** will now exhibit a significantly reduced odor.

Visualizations



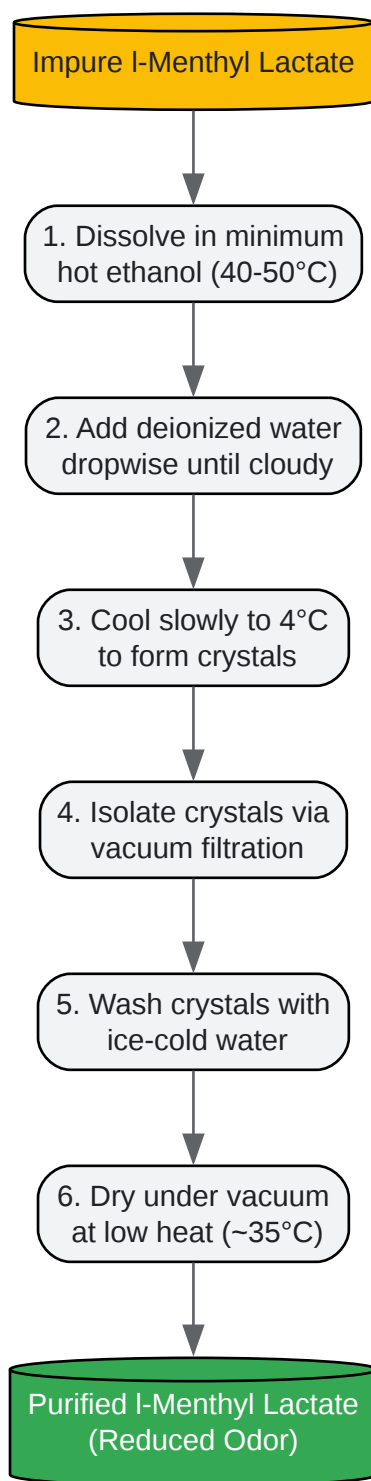
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Caption: Troubleshooting workflow for diagnosing and resolving odor issues.



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Caption: Mechanism of odor reduction via cyclodextrin encapsulation.



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Caption: Workflow for purification of **l-Menthyl lactate** by recrystallization.

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